Technical Guide: 3-Fluoro-2-pyridinepropanoic acid ethyl ester

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Compound of Interest

Compound Name:	*Ethyl 3-(3-fluoropyridin-2-yl)propanoate*
CAS No.:	*1427360-81-3*
Cat. No.:	*B1413108*

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A Critical Intermediate for Fluorinated Heterocyclic Scaffolds

Executive Summary

3-Fluoro-2-pyridinepropanoic acid ethyl ester is a specialized fluorinated building block used in the synthesis of bioactive pharmaceutical ingredients (APIs). As a 2-substituted pyridine derivative with a 3-fluoro motif, it serves as a strategic precursor for modulating basicity and metabolic stability in drug candidates.

The introduction of fluorine at the C3 position of the pyridine ring exerts a profound electronic effect on the heterocyclic nitrogen, significantly lowering its pKa compared to the non-fluorinated analog. This property is exploited in medicinal chemistry to improve oral bioavailability and reduce off-target hERG channel inhibition.

Chemical Identity & Physicochemical Profile

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Property	Data / Prediction
Systematic Name	Ethyl 3-(3-fluoropyridin-2-yl)propanoate
CAS Number	Not widely listed; see Precursor CAS below
Molecular Formula	$C_{10}H_{12}FNO_2$
Molecular Weight	197.21 g/mol
Structure	Pyridine ring substituted at C2 with an ethyl propanoate chain and at C3 with a Fluorine atom.
Predicted LogP	~1.8 (Moderate Lipophilicity)
Predicted pKa (N)	~2.5 – 3.0 (Significantly less basic than pyridine, pKa ~5.2)
Appearance	Colorless to pale yellow oil (Standard state at RT)
Solubility	Soluble in DCM, EtOAc, MeOH; sparingly soluble in water.

Key Structural Feature: The Ortho-Fluoro Effect The fluorine atom at the 3-position is ortho to the propanoate side chain. This proximity can induce specific conformational preferences in the side chain due to dipole-dipole interactions, which may influence cyclization kinetics during downstream processing.

Synthesis & Manufacturing Protocols

Given the niche status of this ester, it is typically synthesized via two primary routes: Heck Alkenylation (Route A) or Knoevenagel Condensation (Route B). Route A is preferred for scalability and atom economy.

Route A: The Heck Alkenylation Strategy (Preferred)

This route utilizes commercially available 2-bromo-3-fluoropyridine.

Step 1: Heck Coupling

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- Reagents: 2-Bromo-3-fluoropyridine, Ethyl Acrylate, $Pd(OAc)_2$, $P(o\text{-}tol)_3$ (Ligand), Et_3N (Base).
- Solvent: DMF or Acetonitrile.
- Conditions: 100°C, 12-24 hours under inert atmosphere (N_2).
- Mechanism: Oxidative addition of Pd into the C-Br bond, followed by syn-insertion of the acrylate and beta-hydride elimination.
- Intermediate: Ethyl 3-(3-fluoropyridin-2-yl)acrylate (The unsaturated ester).

Step 2: Catalytic Hydrogenation

- Reagents: H_2 (1 atm or balloon), 10% Pd/C.
- Solvent: Ethanol or Methanol.
- Conditions: RT, 2-6 hours.
- Outcome: Quantitative reduction of the alkene to the alkane (propanoate).

Route B: The Aldehyde Homologation Strategy

Utilizes 3-fluoropyridine-2-carbaldehyde.

Step 1: Horner-Wadsworth-Emmons (HWE) Reaction

- Reagents: 3-Fluoropyridine-2-carbaldehyde, Triethyl phosphonoacetate, NaH or LiHMDS.
- Solvent: THF (anhydrous).
- Conditions: 0°C to RT.
- Mechanism: Formation of the stabilized carbanion, attack on the aldehyde, and elimination of phosphate.

Step 2: Hydrogenation

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- Identical to Route A (Pd/C + H_2).

Visual Synthesis Workflow

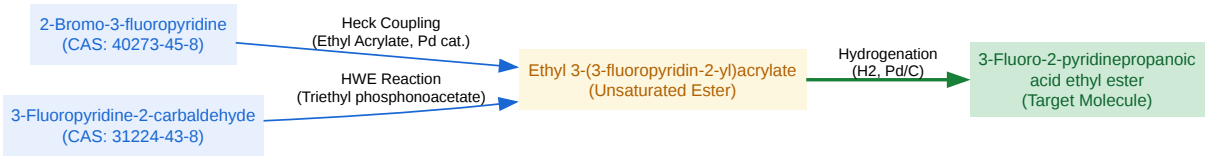

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Figure 1: Convergent synthesis pathways for 3-Fluoro-2-pyridinepropanoic acid ethyl ester.

Analytical Characterization (Expected Data)

To validate the synthesis, the following spectral signatures are diagnostic:

- ^{1}H NMR (400 MHz, $CDCl_3$):
  - Pyridine Ring: Three aromatic protons. The proton at C6 (adjacent to N) will appear as a doublet/multiplet around δ 8.3-8.5 ppm. The proton at C4 (adjacent to F) will show H-F coupling.
  - Ethyl Group: Quartet at ~4.1 ppm (OCH_2), Triplet at ~1.2 ppm (CH_3).
  - Propanoate Chain: Two triplets (or multiplets) corresponding to the CH_2-CH_2 linker.
    - CH_2-Pyridine: ~3.0-3.2 ppm.
    - CH_2-Carbonyl: ~2.7-2.9 ppm.
- ^{19}F NMR:
  - Single distinct peak, likely around -120 to -130 ppm (referenced to $CFCl_3$), showing coupling to adjacent ring protons.
- Mass Spectrometry (ESI+):

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- $[M+H]^+$ peak at m/z ~198.2.

Applications in Drug Discovery

This ester is not merely a solvent or passive reagent; it is a "warhead" carrier and scaffold builder.

Tricyclic Heterocycle Formation

The primary utility is in intramolecular cyclization.

- Transformation: Hydrolysis of the ester to the acid, followed by Friedel-Crafts acylation or activation/displacement can yield fluorinated quinolizinones or naphthyridines.
- Mechanism: The nitrogen lone pair or an adjacent carbon can attack the activated ester/acid to close a third ring, creating rigid tricyclic cores common in kinase inhibitors.

Bioisosteric Replacement

- Metabolic Blocking: The C3 position of pyridine is a common site for oxidative metabolism (by CYP450s). Fluorine substitution blocks this oxidation, extending the half-life (t½) of the parent drug.
- Basicity Modulation: By lowering the pKa of the pyridine nitrogen, the compound becomes less protonated at physiological pH (7.4), improving membrane permeability and reducing lysosomal trapping.

Reactivity & Application Diagram

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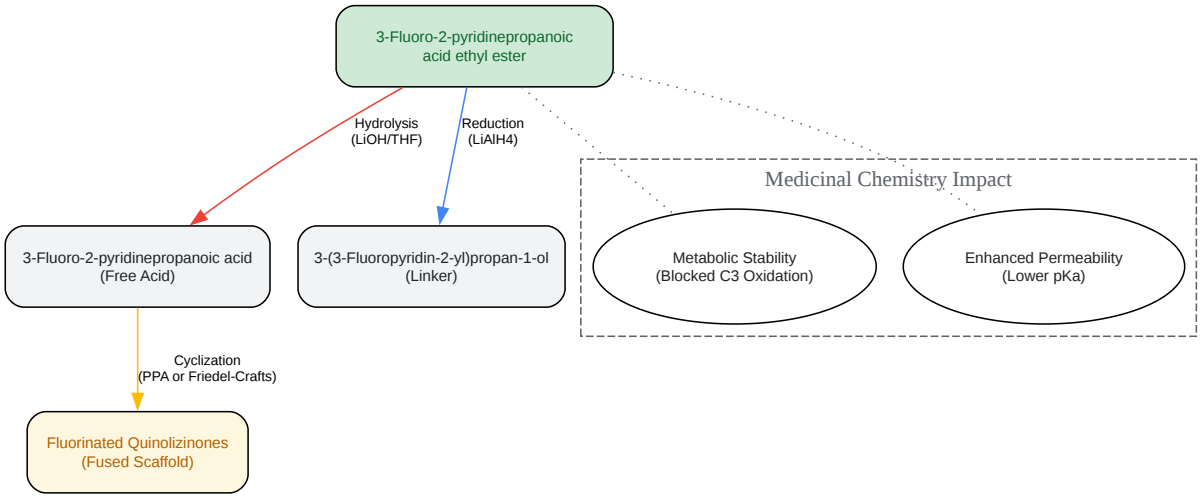

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Figure 2: Downstream chemical utility and medicinal chemistry impact.

Handling & Safety Protocols

While specific toxicological data for this ester may be sparse, it should be handled with the rigorous standards applied to fluorinated pyridines and esters.

- Hazard Classification (Predicted):
  - Skin Irrit. 2 (H315)
  - Eye Irrit. 2A (H319)
  - STOT SE 3 (H335 - Respiratory Irritation)
- PPE Requirements:

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- Respiratory: Use a NIOSH-approved respirator (N95 or P100) if handling powder or aerosols, though the ester is likely an oil.
- Skin: Nitrile rubber gloves (0.11 mm thickness minimum).
- Eyes: Chemical safety goggles.

- Storage: Store in a cool, dry place under inert gas (Argon/Nitrogen) to prevent slow hydrolysis or oxidation.

References

- Heck Reaction on Pyridines: Littke, A. F., & Fu, G. C. (2002). Palladium-catalyzed coupling reactions of aryl chlorides. Angewandte Chemie International Edition. Link (General methodology reference).
- Fluorine in Medicinal Chemistry: Purser, S., Moore, P. R., Swallow, S., & Gouverneur, V. (2008). Fluorine in medicinal chemistry. Chemical Society Reviews. Link
- Precursor Availability (2-Bromo-3-fluoropyridine): Sigma-Aldrich / Merck Product No. 648480. Link
- Precursor Availability (3-Fluoropyridine-2-carbaldehyde): Combi-Blocks Product No. PY-7243. Link
- General Synthesis of Pyridine Propionates:Organic Syntheses, Coll. Vol. 3, p. 720 (1955); Vol. 29, p. 83 (1949).

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